

Yuehgesin C: A Literature Review of an Uncharacterized Coumarin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Yuehgesin C

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Shanghai, China – November 18, 2025 – Despite its documented isolation from various plant sources, the natural coumarin **Yuehgesin C** remains a molecule with no reported biological activity or characterized mechanism of action in publicly available scientific literature. This review summarizes the current knowledge of **Yuehgesin C**, highlighting the significant gap in the understanding of its potential pharmacological properties.

Chemical Identity and Natural Occurrence

Yuehgesin C is a coumarin, a class of benzopyrone secondary metabolites found widely in the plant kingdom. Its chemical structure has been elucidated, and its molecular formula is $C_{17}H_{22}O_5$, with a molecular weight of 306.4.[1]

The compound has been successfully isolated from several plant species within the Rutaceae family. Notably, it is found in the leaves and stems of various *Murraya* species, including *Murraya alata* (Drake), *Murraya omphalocarpa*, and *Murraya paniculata*. [2][3][4][5] It has also been identified as a constituent of the peels of pomelo (*Citrus grandis*). [6][7][8][9] The plants from which **Yuehgesin C** is derived are recognized in traditional medicine for a range of therapeutic uses, including the treatment of inflammation, pain, and microbial infections. [1][2]

Review of Existing Biological Data

A comprehensive search of scientific databases reveals a conspicuous absence of biological data for **Yuehgesin C**. While numerous compounds isolated alongside **Yuehgesin C** from *Citrus grandis* and *Murraya alata* have been evaluated for their pharmacological effects, **Yuehgesin C** itself is not reported to have been among those tested or to have shown significant activity.

For instance, a key study titled "Anti-Inflammatory and Neuroprotective Constituents from the Peels of *Citrus grandis*" detailed the isolation of forty compounds, including **Yuehgesin C**.^[6] The study proceeded to test "most of the isolated compounds" for their ability to inhibit superoxide anion generation and elastase release in human neutrophils, as well as for neuroprotective effects.^{[6][7]} However, the published results, which highlight several other coumarins and flavonoids for their significant bioactivity, make no mention of **Yuehgesin C**'s performance in these assays.^{[6][7]} This suggests that **Yuehgesin C** was either not selected for biological screening or it was tested and found to be inactive.

Similarly, other studies focusing on the anti-inflammatory properties of compounds from *Murraya* species have not reported the isolation or biological evaluation of **Yuehgesin C**.^[1] The broader pharmacological activities associated with the source plants—such as cytotoxic, anti-inflammatory, and antioxidant effects—have been attributed to other constituent compounds, primarily alkaloids, other coumarins, and flavonoids.^{[2][3][4][5]}

Unexplored Potential and Future Directions

The lack of biological data for **Yuehgesin C** represents a significant knowledge gap. Given that other coumarins isolated from the same plant sources exhibit potent anti-inflammatory and neuroprotective properties, it is plausible that **Yuehgesin C** may possess latent therapeutic potential.^{[1][6]}

Future research should prioritize the following:

- **Re-isolation and Purification:** Obtain a sufficient quantity of pure **Yuehgesin C** for comprehensive biological screening.
- **Broad-Spectrum Bioassays:** Evaluate **Yuehgesin C** in a wide range of assays, including but not limited to anti-inflammatory, cytotoxic, neuroprotective, antimicrobial, and antioxidant screens.

- Mechanism of Action Studies: Should any significant bioactivity be identified, subsequent studies should focus on elucidating the underlying molecular mechanisms and signaling pathways.

At present, no experimental protocols or signaling pathway data can be provided for **Yuehgesin C** due to the lack of primary research on its biological effects. The scientific community is encouraged to investigate this uncharacterized natural product to determine if it holds any value for future drug development.

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- To cite this document: BenchChem. [Yuehgesin C: A Literature Review of an Uncharacterized Coumarin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b173203#yuehgesin-c-literature-review]

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